

External quantum efficiency of **Tcp-BP-sfac**: experimental validation

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Compound of Interest

Compound Name: **Tcp-BP-sfac**

Cat. No.: **B12412605**

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External Quantum Efficiency of **Tcp-BP-sfac**: A Comparative Guide

For researchers and professionals in drug development and materials science, the efficiency of light-emissive compounds is a critical parameter. In the field of Organic Light-Emitting Diodes (OLEDs), Thermally Activated Delayed Fluorescence (TADF) materials have emerged as a highly promising class of emitters. This guide provides an objective comparison of the external quantum efficiency (EQE) of **Tcp-BP-sfac**, a TADF emitter, with other alternatives, supported by experimental data and detailed methodologies.

Performance Comparison of TADF Emitters

The external quantum efficiency is a key metric for evaluating the performance of an OLED, representing the ratio of photons emitted to the number of electrons injected. **Tcp-BP-sfac**, a material with a peripherally protected extended multi-resonance framework, has demonstrated the potential for high efficiency. The following table summarizes the performance of **Tcp-BP-sfac** in comparison to other notable TADF emitters.

Emitter Material	Maximum External Quantum Efficiency (EQE)	Emission Color	Reference
Tcp-BP-sfac	> 30%	Not Specified	[1]
DBADCzPh	> 40%	Sky-Blue	
DPAC-BP-DPAC	18.7%	Green	

Note: The performance of TADF emitters can be significantly influenced by the device architecture, including the choice of host material and surrounding transport layers.

Experimental Protocols

To ensure the accurate and reproducible measurement of the external quantum efficiency of OLEDs incorporating **Tcp-BP-sfac**, a standardized experimental protocol is essential. The following sections detail the fabrication of the OLED device and the subsequent EQE measurement process.

OLED Fabrication

The fabrication of a multi-layer OLED device using **Tcp-BP-sfac** as the emissive dopant is typically performed via thermal evaporation in a high-vacuum environment.

1. Substrate Preparation:

- Indium Tin Oxide (ITO)-coated glass substrates are sequentially cleaned in ultrasonic baths of deionized water, acetone, and isopropanol.
- The cleaned substrates are then dried in an oven and treated with UV-ozone to enhance the work function of the ITO for efficient hole injection.

2. Organic Layer Deposition:

- A Hole Injection Layer (HIL) and a Hole Transport Layer (HTL) are deposited onto the ITO surface. Common materials include di-[4-(N,N-ditolyl-amino)-phenyl]cyclohexane (TAPC).
- The Emissive Layer (EML) is then co-evaporated. This layer consists of a host material, such as 4,4'-bis(N-carbazolyl)-1,1'-biphenyl (CBP), doped with **Tcp-BP-sfac** at a specific concentration (e.g., 10-20 wt%).

- Subsequently, an Electron Transport Layer (ETL) and an Electron Injection Layer (EIL) are deposited. A common ETL is 2,2',2''-(1,3,5-Benzenetriyl)-tris(1-phenyl-1-H-benzimidazole) (TPBi), and an EIL can be lithium fluoride (LiF).

3. Cathode Deposition:

- Finally, a metal cathode, typically aluminum (Al), is deposited on top of the organic stack to complete the device.

The thickness of each layer is monitored in-situ using a quartz crystal microbalance.

External Quantum Efficiency Measurement

The EQE of the fabricated OLED is measured using a calibrated integrating sphere connected to a spectroradiometer and a source measure unit (SMU).

1. Device Encapsulation:

- The fabricated OLED is encapsulated under an inert atmosphere (e.g., nitrogen) to prevent degradation from moisture and oxygen.

2. Measurement Setup:

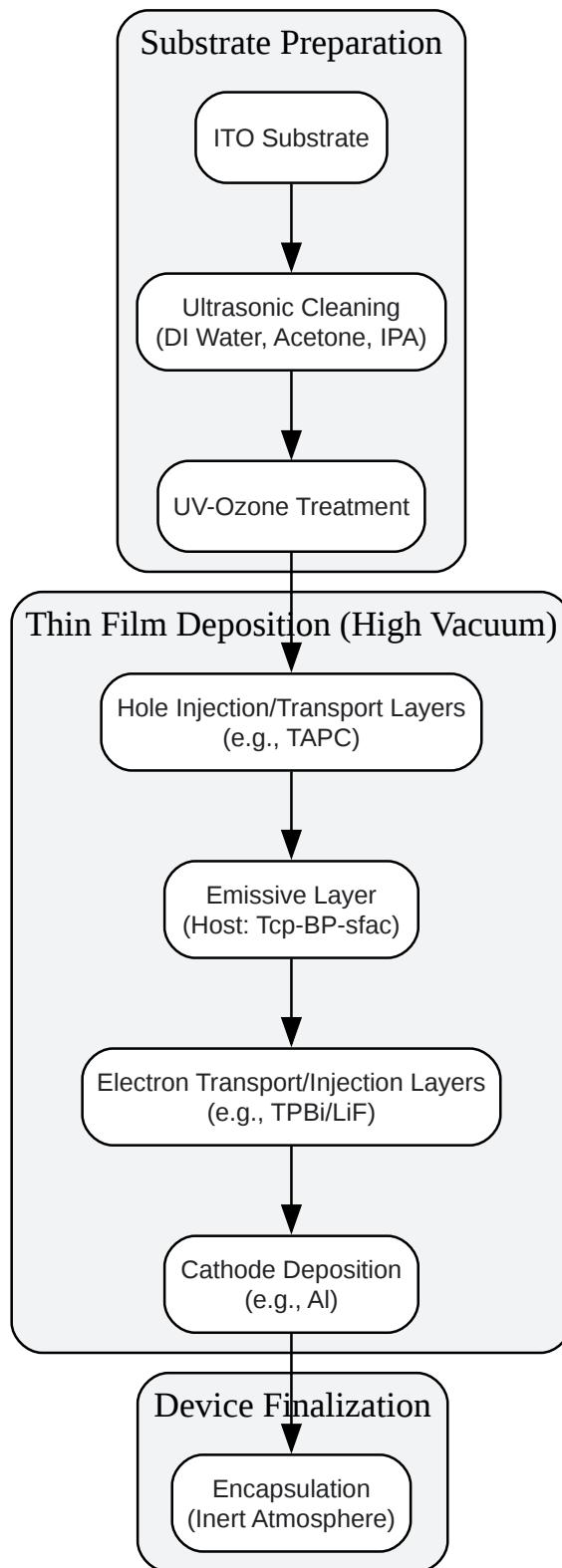
- The encapsulated device is placed inside the integrating sphere.
- The SMU is used to apply a voltage to the device and measure the resulting current.
- The spectroradiometer captures the electroluminescence spectrum and intensity of the light emitted from the device into the integrating sphere.

3. Data Acquisition and Calculation:

- The electroluminescence spectrum is measured at various current densities.
- The total photon flux is calculated by integrating the spectral radiance over the entire emission spectrum.
- The injected charge carrier density is determined from the measured current.
- The external quantum efficiency is then calculated as the ratio of the number of emitted photons to the number of injected electrons.

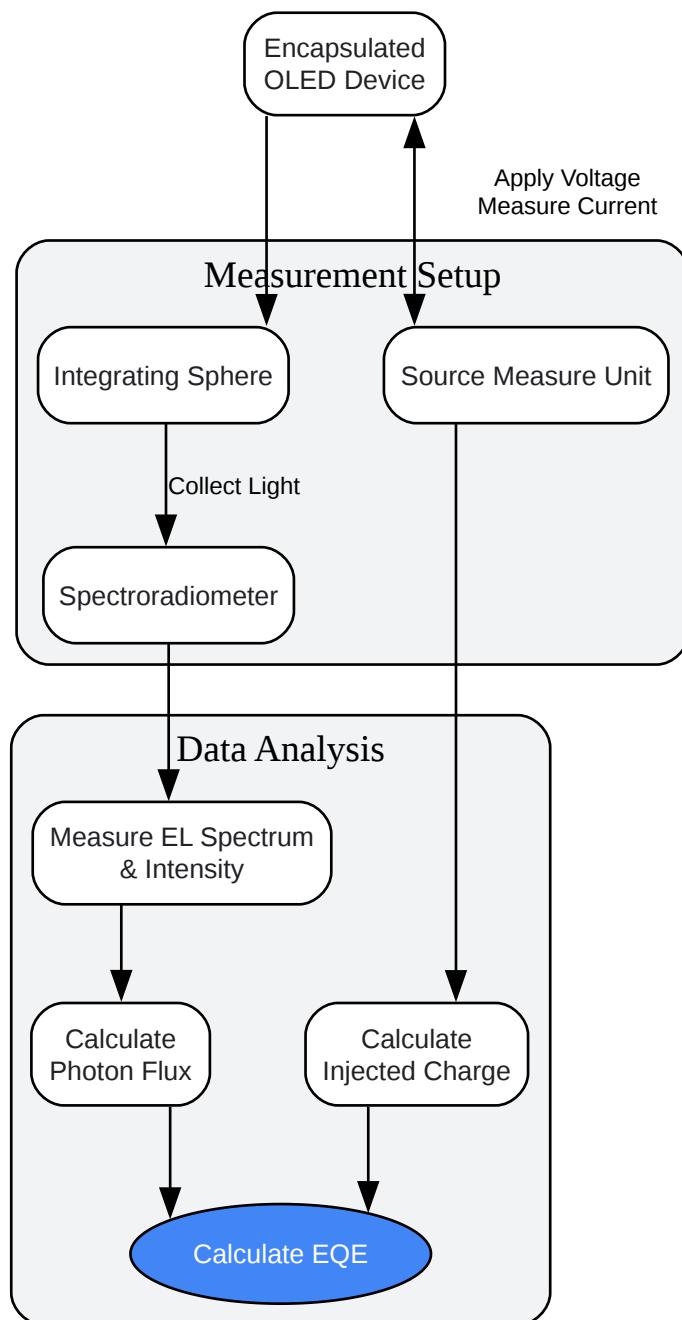
Visualizing the Experimental Workflow

The following diagrams illustrate the key processes involved in the experimental validation of **Tcp-BP-sfac**'s external quantum efficiency.



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Caption: OLED Fabrication Workflow.

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References

- 1. researchgate.net [researchgate.net]
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